

Application Notes and Protocols for AnnH31

Stock Solution Preparation

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Compound of Interest

Compound Name: AnnH31

Cat. No.: B1666043

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Introduction

AnnH31 is a potent and selective inhibitor of the dual-specificity tyrosine-phosphorylation-regulated kinase 1A (DYRK1A), with a reported IC₅₀ value of 81 nM.^[1] It also exhibits inhibitory activity against monoamine oxidase A (MAO-A) with an IC₅₀ of 3.2 μM.^[1] This small molecule is a valuable tool for investigating the cellular functions of DYRK1A, a kinase implicated in various physiological and pathological processes, including neurodevelopment, cell proliferation, and the pathogenesis of neurodegenerative diseases like Alzheimer's and Down syndrome. **AnnH31**'s utility as a chemical probe allows for the elucidation of DYRK1A's role in cellular phosphorylation events.^[1]

These application notes provide detailed protocols for the preparation, storage, and use of **AnnH31** stock solutions in various downstream assays.

Data Presentation

Physicochemical and Potency Data for AnnH31

Property	Value	Reference
Target	DYRK1A	[1]
IC50 (DYRK1A)	81 nM	[1]
Secondary Target	MAO-A	[1]
IC50 (MAO-A)	3.2 μ M	[1]
Molecular Weight	~251.27 g/mol	Inferred from PubChem CID 57348935
Solubility in DMSO	\geq 50 mg/mL (198.98 mM)	[1]

Recommended Storage Conditions

Form	Storage Temperature	Shelf Life	Reference
Powder	-20°C	3 years	[1]
In Solvent	-80°C	1 year	[1]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration AnnH31 Stock Solution in DMSO

This protocol describes the preparation of a 50 mg/mL **AnnH31** stock solution in dimethyl sulfoxide (DMSO).

Materials:

- **AnnH31** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer

- Sonicator (optional)

Procedure:

- Equilibrate the **AnnH31** powder to room temperature before opening the vial to prevent condensation.
- Weigh the desired amount of **AnnH31** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 50 mg/mL stock solution, weigh 50 mg of **AnnH31**.
- Add the appropriate volume of anhydrous DMSO to the **AnnH31** powder. In this example, add 1 mL of DMSO.
- Vortex the solution vigorously to dissolve the compound.
- If the compound does not fully dissolve, sonication is recommended to aid dissolution.^[1]
- Once the **AnnH31** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for long-term storage.^[1]

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the high-concentration DMSO stock solution to prepare working solutions for treating cells in culture.

Materials:

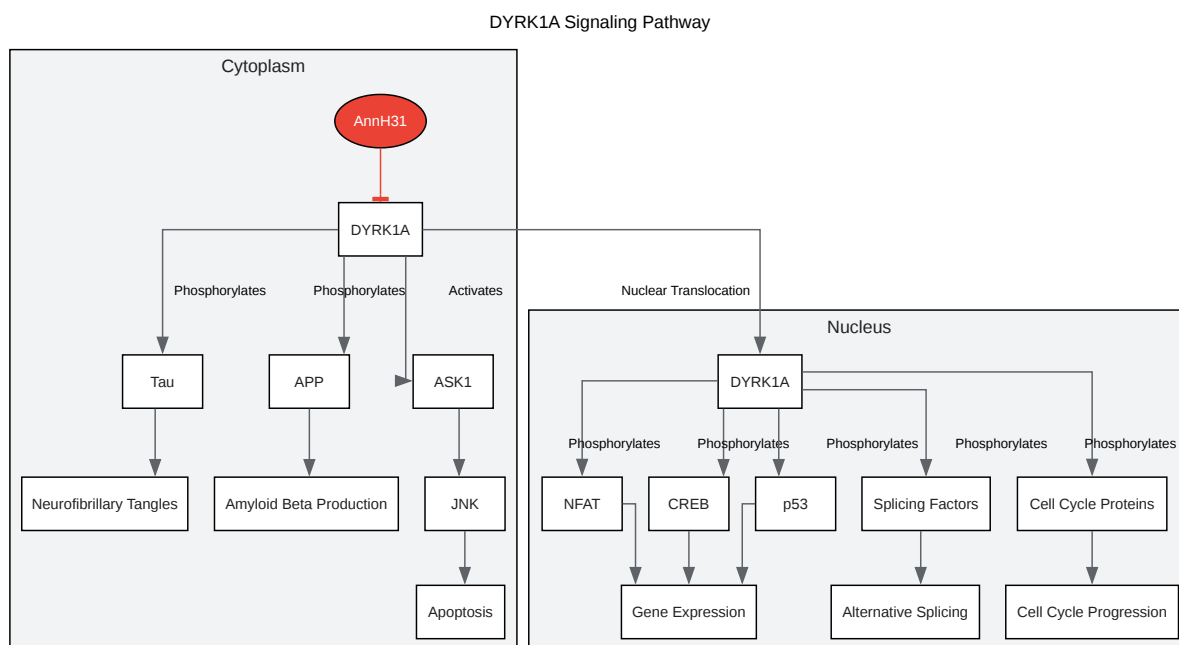
- High-concentration **AnnH31** stock solution (e.g., 50 mg/mL in DMSO)
- Appropriate cell culture medium
- Sterile microcentrifuge tubes

Procedure:

- Thaw a single aliquot of the high-concentration **AnnH31** stock solution at room temperature.
- Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment. It is recommended to perform intermediate dilutions to ensure accuracy.
- Important: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to minimize solvent-induced cytotoxicity.^[2] Prepare a vehicle control with the same final concentration of DMSO to treat control cells.
- For example, to prepare a 10 μ M working solution from a 50 mM stock (approximated from 50 mg/mL for a MW of ~251 g/mol):
 - Prepare an intermediate dilution by adding 2 μ L of the 50 mM stock to 998 μ L of culture medium to get a 100 μ M solution.
 - Add the required volume of this 100 μ M solution to your cell culture plates to achieve the final 10 μ M concentration.
- Use the prepared working solutions immediately or store them at 4°C for short-term use (consult stability data if available). For longer-term storage of working solutions, it is advisable to prepare them fresh.

Mandatory Visualizations

DYRK1A Signaling Pathway

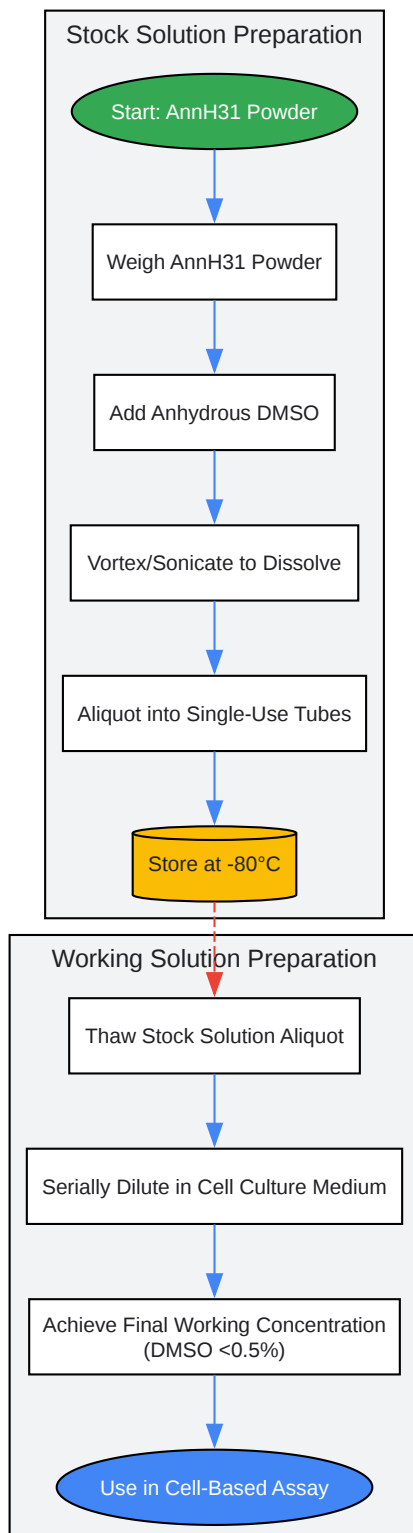


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Caption: Overview of the DYRK1A signaling pathway and the inhibitory action of **AnnH31**.

Experimental Workflow for **AnnH31** Stock and Working Solution Preparation

Workflow for AnnH31 Solution Preparation

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Caption: Step-by-step workflow for preparing **AnnH31** stock and working solutions.

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References

- 1. AnnH31 | DYRK | MAO | TargetMol [targetmol.com]
- 2. medchemexpress.cn [medchemexpress.cn]
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